

How to prepare a stock solution of PfDHODH-IN-1

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Compound of Interest

Compound Name: PfDHODH-IN-1

Cat. No.: B3417784

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An Application Note and Protocol for the Preparation of a **PfDHODH-IN-1** Stock Solution

This document provides detailed application notes and a comprehensive protocol for the preparation of a stock solution of **PfDHODH-IN-1**, a known inhibitor of Plasmodium falciparum dihydroorotate dehydrogenase (PfDHODH). These guidelines are intended for researchers, scientists, and professionals in the field of drug development.

Application Notes

PfDHODH-IN-1 is a small molecule inhibitor with antimalarial properties, targeting the PfDHODH enzyme, which is crucial for the de novo pyrimidine biosynthesis in Plasmodium falciparum[1][2]. Proper preparation and storage of the stock solution are critical to ensure the stability and activity of the compound for reliable experimental results. The following information summarizes the key properties of **PfDHODH-IN-1**.

General Properties of **PfDHODH-IN-1**:

- Molecular Formula: C₁₄H₁₁F₃N₂O₂[2][3]
- Molecular Weight: 296.24 g/mol [1]
- Appearance: Powder
- Purity: 99.85%

- Primary Target: Plasmodium falciparum dihydroorotate dehydrogenase (PfDHODH)

Quantitative Data Summary

For ease of reference and comparison, the key quantitative data for the preparation of a **PfDHODH-IN-1** stock solution is summarized in the table below.

Parameter	Value	Citation(s)
Molecular Weight	296.24 g/mol	
Recommended Solvent	Dimethyl sulfoxide (DMSO)	
Solubility in DMSO	50 mg/mL (with sonication)	
Recommended Stock Conc.	10 mM is a common starting concentration for in vitro assays.	
Powder Storage	4°C, protected from light.	
Stock Solution Storage	-20°C for up to 1 month or -80°C for up to 6 months. Aliquoting is recommended to avoid freeze-thaw cycles.	
Final Assay DMSO Conc.	Should be kept low, typically <0.1% (v/v), to avoid cellular toxicity.	

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **PfDHODH-IN-1** in DMSO.

Materials:

- **PfDHODH-IN-1** powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes (e.g., 1.5 mL)
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, for aiding dissolution)
- Pipettes and sterile filter tips

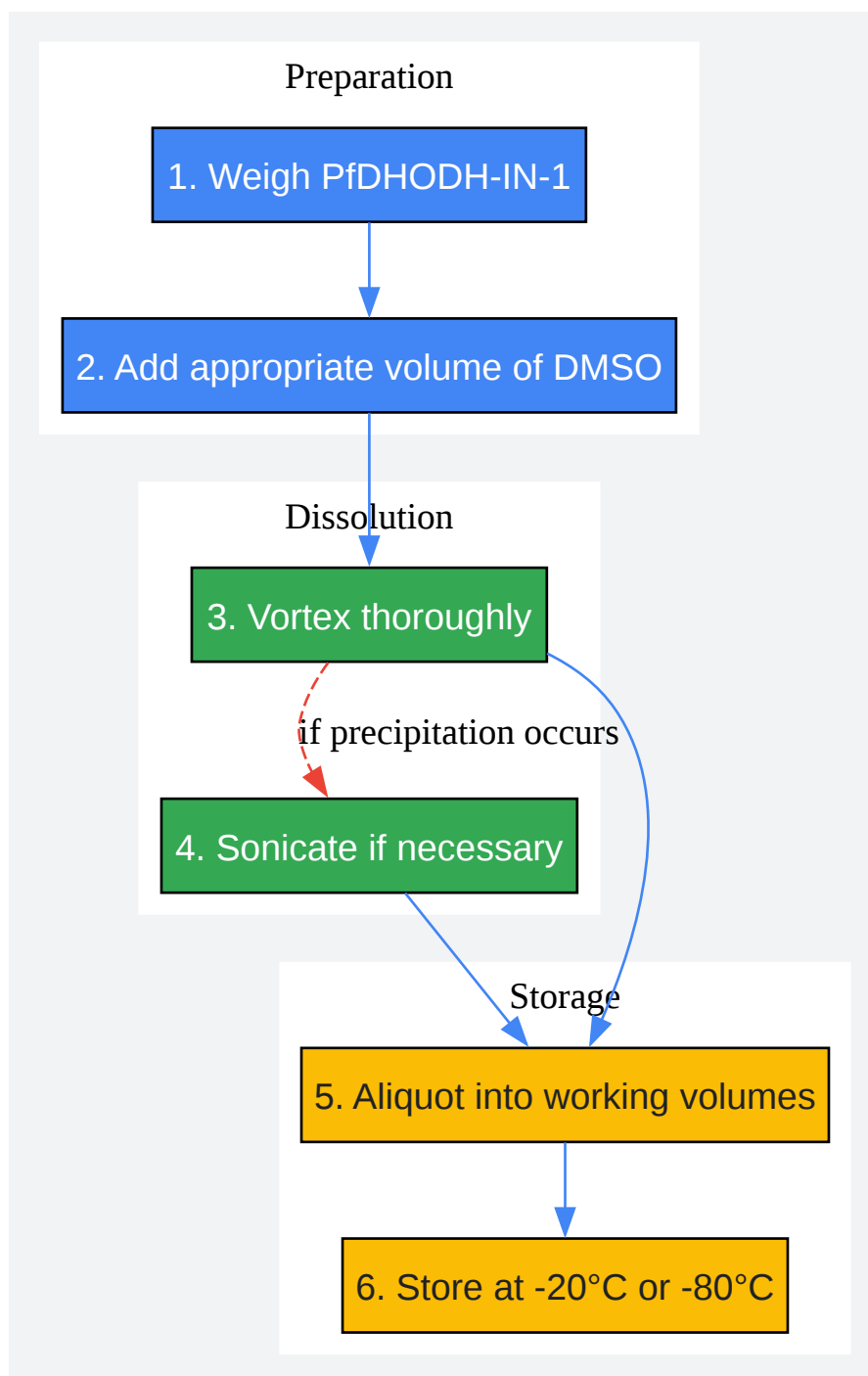
Procedure:

- Calculate the required mass of **PfDHODH-IN-1**: To prepare a 10 mM stock solution, use the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$ Example for 1 mL of 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 296.24 \text{ g/mol} / 1000 = 2.9624 \text{ mg}$
- Weigh the **PfDHODH-IN-1** powder:
 - Tare a sterile 1.5 mL microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh the calculated mass of the **PfDHODH-IN-1** powder into the tared tube.
- Dissolve the powder in DMSO:
 - Add the appropriate volume of DMSO to the microcentrifuge tube containing the powder. For a 10 mM stock solution from 2.9624 mg of **PfDHODH-IN-1**, this would be 1 mL of DMSO.
 - Close the tube tightly.
- Ensure complete dissolution:
 - Vortex the tube thoroughly for 1-2 minutes until the compound is completely dissolved.
 - If precipitation or incomplete dissolution is observed, sonicate the solution for short intervals until it becomes clear. Gentle warming in a 37°C water bath may also aid dissolution, but be cautious of the compound's temperature sensitivity.

- Aliquot and store the stock solution:
 - To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use working volumes (e.g., 10-20 μ L) in sterile microcentrifuge tubes.
 - Clearly label each aliquot with the compound name, concentration, solvent, and the date of preparation.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months). Ensure the aliquots are protected from light.

Experimental Workflow Visualization

The following diagram illustrates the key steps in the preparation of the **PfDHODH-IN-1** stock solution.



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Caption: Workflow for preparing a stock solution of **PfDHODH-IN-1**.

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References

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